UPLC protocol for Dabigatran related substances quantification

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Compound of Interest

Compound Name:	*N-Methoxycarbonyl Dabigatran Ethyl Ester*
CAS No.:	*211914-96-4*
Cat. No.:	*B1145634*

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An In-Depth Technical Guide to the UPLC Quantification of Dabigatran and Its Related Substances

Authored by: A Senior Application Scientist

This application note provides a comprehensive and robust Ultra-Performance Liquid Chromatography (UPLC) method for the separation and quantification of the direct thrombin inhibitor Dabigatran and its associated process impurities and degradation products.[1][2] Designed for researchers, analytical scientists, and quality control professionals in the pharmaceutical industry, this guide moves beyond a simple recitation of steps. It delves into the scientific rationale behind the method's design, ensuring both technical accuracy and practical applicability, in alignment with international regulatory standards such as the International Council for Harmonisation (ICH) guidelines.[3][4][5]

Dabigatran etexilate, the orally administered prodrug, is converted in the body to its active form, dabigatran.[4][6] The molecular integrity of the final drug product is paramount to its safety and efficacy. Dabigatran is known to be susceptible to degradation under various stress conditions,

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including hydrolysis (acidic and basic), oxidation, and thermal stress.[3][7][8] Therefore, a validated, stability-indicating analytical method is not merely a quality control requirement but a critical tool for ensuring patient safety. This UPLC protocol is designed to be precisely that—a highly sensitive, specific, and efficient method for monitoring the purity and stability of Dabigatran etexilate.

The Scientific Rationale: Causality in Method Design

The selection of each parameter in this UPLC method is a deliberate choice grounded in the physicochemical properties of Dabigatran and the principles of modern chromatography.

- The Power of UPLC: Ultra-Performance Liquid Chromatography (UPLC) is employed over traditional HPLC for its significant advantages in speed, resolution, and sensitivity.[9] By utilizing columns packed with sub-2 µm particles (e.g., 1.7 µm), UPLC systems operate at higher pressures, leading to sharper, narrower peaks. This enhanced efficiency is critical for resolving closely eluting impurities from the main active pharmaceutical ingredient (API) peak, a common challenge in related substances analysis.

- Stationary Phase Selection (The Separation Arena): An Acquity UPLC BEH C18 column is the cornerstone of this separation.[8][10] C18 (octadecylsilane) columns provide a non-polar stationary phase ideal for reversed-phase chromatography. The analytes (Dabigatran and its related substances) partition between this hydrophobic stationary phase and the more polar mobile phase. The BEH (Bridged Ethyl Hybrid) particle technology ensures mechanical strength and chemical stability across a wide pH range, leading to a more robust and longer-lasting column.

- Mobile Phase and Gradient Elution (The Driving Force): A binary gradient elution is essential for this application.[4][11] Isocratic methods often fail to elute highly retained impurities in a reasonable time or provide sufficient resolution for early-eluting polar compounds.

    - Mobile Phase A (Aqueous): A buffered aqueous solution, such as 20 mM ammonium formate adjusted to an acidic pH (e.g., 5.0), serves to control the ionization state of the analytes.[11] Dabigatran contains multiple basic nitrogen atoms, and maintaining a consistent, acidic pH ensures they are protonated, leading to stable retention times and symmetrical peak shapes.

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- Mobile Phase B (Organic): Acetonitrile is selected as the organic modifier due to its low viscosity, which is compatible with high-pressure UPLC systems, and its UV transparency at lower wavelengths.[4][11]
- The Gradient: The method starts with a high percentage of the aqueous phase to retain and resolve polar impurities. The concentration of acetonitrile is then gradually increased to elute the main analyte, Dabigatran, and finally, any non-polar impurities, before re-equilibrating the column for the next injection.

- Detection Strategy (Seeing the Results): A Photodiode Array (PDA) detector set at a primary wavelength of 220 nm is optimal.[4][12] This wavelength provides high sensitivity for Dabigatran and its chromophoric impurities.[4][8] The advantage of a PDA detector is its ability to acquire full UV spectra for each peak. This is an invaluable tool for peak purity analysis, which is a core requirement for validating a stability-indicating method. It helps confirm that a peak corresponding to the API is not co-eluting with a hidden degradation product.[8][11]

Detailed UPLC Protocol

This protocol is a self-validating system, designed for reproducibility and adherence to regulatory expectations.

Instrumentation, Reagents, and Materials

- Instrumentation: Waters Acquity UPLC H-Class System with a Quaternary Solvent Manager, Sample Manager, and PDA Detector, equipped with Empower 3 software.[8]
- Column: Waters Acquity UPLC BEH C18, 100 mm x 2.1 mm, 1.7 µm particle size.[8]
- Reagents:
  - Dabigatran Etexilate Mesilate Reference Standard (e.g., from USP or EP).[13][14]
  - Known Dabigatran impurity reference standards.
  - Acetonitrile (UPLC or MS-grade).
  - Ammonium formate (analytical grade).

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- Formic acid (analytical grade).
- High-purity water (e.g., Milli-Q).

Chromatographic Conditions

Parameter	Specification
Column	Waters Acquity UPLC BEH C18, 100 mm x 2.1 mm, 1.7 µm
Mobile Phase A	20 mM Ammonium Formate in water, pH adjusted to 5.0 with Formic Acid
Mobile Phase B	Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	2.0 µL
Detection	PDA Detector, 220 nm for quantification, range 200-400 nm for peak purity
Total Run Time	Approx. 15 minutes (including equilibration)
Gradient Program	Time (min)
0.0	
10.0	
12.0	
12.1	
15.0	

Preparation of Solutions

- Diluent: A mixture of Acetonitrile and Water (50:50, v/v) is used for all standard and sample preparations to ensure solubility and compatibility with the initial mobile phase conditions.[8]

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- Standard Stock Solution (500 µg/mL): Accurately weigh about 25 mg of Dabigatran Etexilate Mesilate Reference Standard into a 50 mL volumetric flask. Add approximately 30 mL of diluent, sonicate for 5 minutes to dissolve, allow to cool to room temperature, and dilute to volume with diluent.

- Working Standard Solution (5 µg/mL): Dilute 1.0 mL of the Standard Stock Solution to 100 mL with diluent. This concentration is typically used for the quantification of related substances at a 1.0% level relative to a sample concentration of 500 µg/mL.

- Sample Solution (500 µg/mL): For capsules, accurately weigh the contents of not fewer than 10 capsules and calculate the average weight. Weigh an amount of powder equivalent to 25 mg of Dabigatran Etexilate and transfer to a 50 mL volumetric flask. Add approximately 30 mL of diluent, sonicate for 15 minutes with intermittent shaking to ensure complete extraction, cool, and dilute to volume. Centrifuge a portion of this solution at 4000 RPM for 10 minutes, and use the clear supernatant for injection.

- System Suitability Solution (SSS): Prepare a solution containing Dabigatran Etexilate (e.g., 500 µg/mL) and spike it with known key impurities at their specification limit (e.g., 0.15%). This solution is critical for verifying the system's performance before analysis.[5]

Analysis Workflow and System Suitability

- Equilibrate the System: Purge the system and equilibrate the column with the initial mobile phase conditions for at least 15 minutes or until a stable baseline is achieved.

- System Suitability Test (SST): Inject the System Suitability Solution five times. The system is deemed ready for analysis if the following criteria are met:

  - Resolution: The resolution between Dabigatran and the closest eluting impurity must be greater than 2.0.[15]

  - Tailing Factor: The tailing factor for the Dabigatran peak should not be more than 2.0.[5]

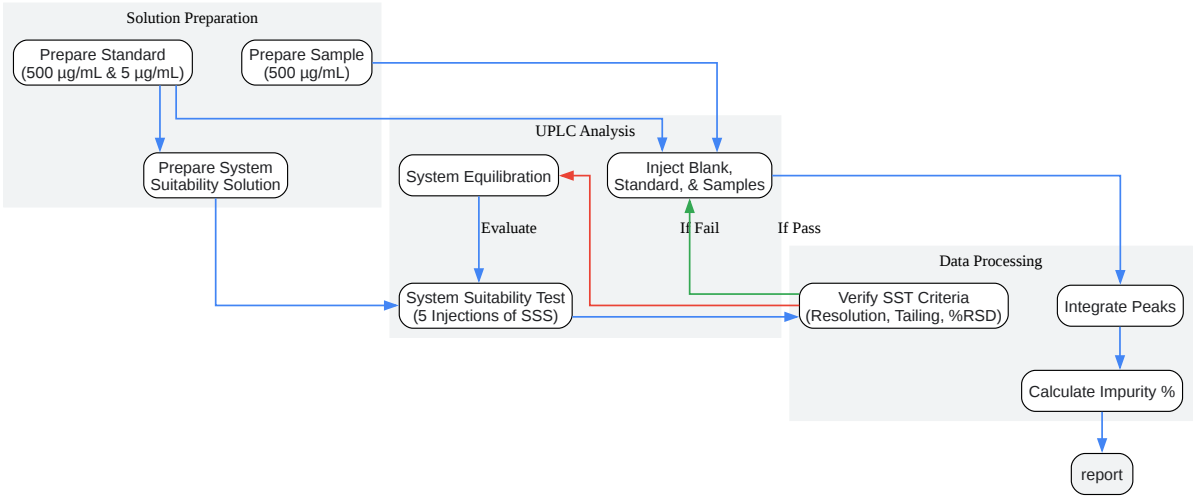
  - Precision: The relative standard deviation (%RSD) for the peak areas of the five replicate injections must be less than 5.0%.

- Injection Sequence:

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- Inject the diluent (Blank) to ensure no carryover or system contamination.
- Inject the Working Standard Solution.
- Inject the Sample Solution(s).
- Inject the Working Standard Solution periodically throughout the sequence to monitor system stability.

Visualization of the Analytical Workflow



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Caption: UPLC workflow from solution preparation to final report generation.

Method Validation: A Trustworthy and Self-Validating System

To ensure the reliability of this protocol, it must be validated according to ICH Q2(R1) guidelines. The stability-indicating nature of the method is its most critical attribute.

- Specificity (Stability-Indicating Power): The method's ability to unequivocally assess the analyte in the presence of impurities and degradants is paramount. This is proven through forced degradation studies.[7] Dabigatran samples are subjected to acidic, basic, oxidative, thermal, and photolytic stress.[7][16] The stressed samples are then analyzed. The method is considered specific if the degradation products are well-resolved from the main Dabigatran peak and from each other, and the peak purity analysis (via PDA) of the Dabigatran peak in the stressed samples passes.[7][8]

- Linearity: The method's linearity is established by preparing a series of solutions of Dabigatran and its impurities over a range from the Limit of Quantification (LOQ) to 150% of the specification limit.[15] The peak area response versus concentration is plotted, and the correlation coefficient (r^2) should be ≥ 0.999.[3][8]

- Accuracy: Accuracy is determined through recovery studies by spiking a placebo or sample matrix with known amounts of impurities at three different concentration levels (e.g., 80%, 100%, and 120% of the specification limit).[8] The percentage recovery should be within an acceptable range, typically 90.0% to 110.0%.[15]

- Precision:

  - Repeatability (Intra-assay): Assessed by analyzing six independent sample preparations on the same day. The %RSD should be within established limits (e.g., < 5.0%).

  - Intermediate Precision (Ruggedness): The analysis is repeated on a different day by a different analyst using a different instrument. The results are compared to assess the method's reproducibility.[7]

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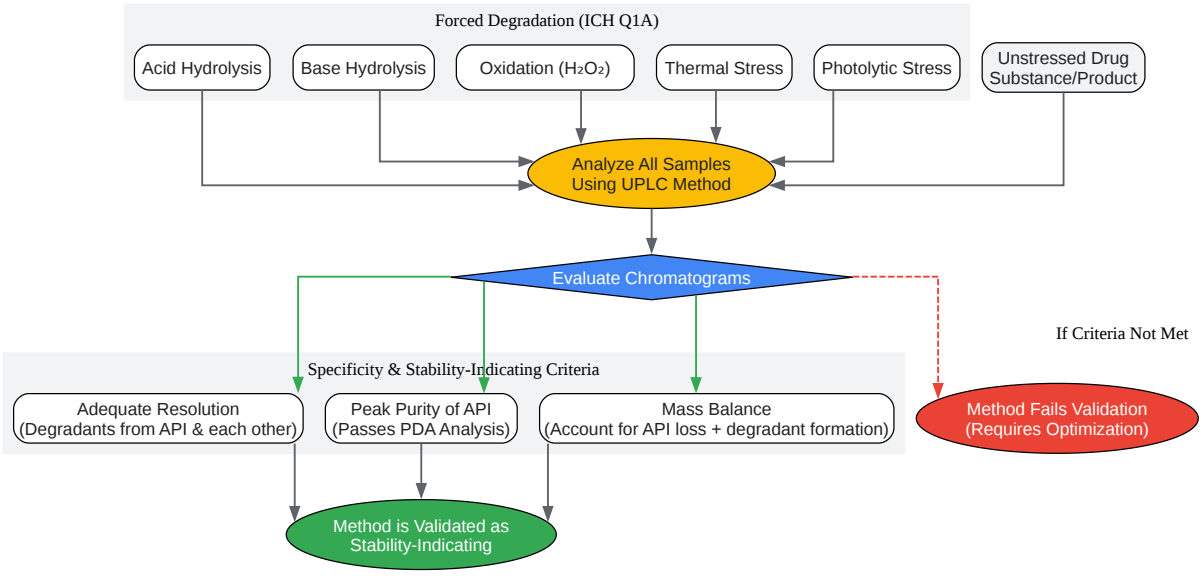
- Sensitivity (LOD & LOQ): The Limit of Detection (LOD) and Limit of Quantification (LOQ) are determined based on the signal-to-noise ratio (typically 3:1 for LOD and 10:1 for LOQ). These values demonstrate the method's sensitivity for detecting and quantifying trace-level impurities.[3][15]

Typical Validation Summary

Validation Parameter	Typical Acceptance Criteria
Specificity	No interference at the RT of Dabigatran; Peak purity index > 0.995
Linearity (r^2)	≥ 0.999
Accuracy (% Recovery)	90.0% – 110.0%
Precision (% RSD)	Repeatability: < 5.0%; Intermediate Precision: < 10.0%
LOQ	S/N Ratio ≥ 10; e.g., ~0.03% of nominal concentration
Robustness	No significant impact on results from minor changes in method parameters

Logic of Stability-Indicating Method Validation

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Caption: Logical workflow for validating a stability-indicating UPLC method.

References

- Patel JK & Vaishnav R. (2025). Extrapolating Stability and Forced Degradation Studies of Dabigatran as per ICH Q1E Guidelines. Chemistry Research Journal, 10(4), 117-125.
- Le, D., et al. (2014). Stability of Dabigatran Etexilate in Manufacturer's Blister Pack, Unit-Dose Packaging, and Community Pharmacy Blister Packaging. The Canadian Journal of Hospital Pharmacy, 67(4), 289-294. [Link]

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- Yanamadala, G., et al. (2014). Validated stability-indicating liquid chromatographic method for the determination of Dabigatran etexilate (thrombin inhibitor) in capsules. Indo American Journal of Pharmaceutical Research, 4(4). [Link]
- Rao, D. S., et al. (2016). QbD Approach Method Development for Estimation of Dabigatran Etexilate along with Its Impurities and Identification of Degradants in Capsule Dosage Form. American Journal of Analytical Chemistry, 7, 535-555.
- Sodadala, S., et al. (2018). Method Development and Validation of RP-UPLC method for the determination of Dabigatran Etexilate Mesylate in API. Asian Journal of Research in Chemistry, 11(2), 326-332. [Link]
- Arous, B., & Al-Mardini, M. A. (2019). LC-MS method for Analysis of Dabigatran and its Impurities. Acta Scientific Pharmaceutical Sciences, 3(5), 121-127. [Link]
- Bernardi, R. M., et al. (2015). Main Degradation Products of Dabigatran Etexilate Evaluated by LC-UV and LC-ESI-MS, Degradation Kinetics and in vitro Cytotoxicity Studies. Journal of the Brazilian Chemical Society, 26(6), 1246-1254. [Link]
- Reddy, G. V. S., et al. (2015). Gradient RP-HPLC method for the determination of potential impurities in dabigatran etexilate in bulk drug and capsule formulations. Journal of Pharmaceutical and Biomedical Analysis, 107, 359-367. [Link]
- Borse, S. L., et al. (2019). method development and validation of dabigatran etixilate mesylate by rp-hplc method and it. International Journal of Bionics and Biomaterials, 8(4), 749-760. [Link]
- Vakamulla, S., et al. (2022). Development and Validation of the Reversed Phase UPLC Method for the Quantitative Estimation of Dabigatran Etexilate in Dabigatran Etexilate Capsules. ResearchGate. [Link]
- Abdelmegid, O. A., et al. (2022). Development and Validation of UPLC-MS/MS Method for Quantifying of Free and Total Dabigatran in Human Plasma: An Application for a Bioequivalence Study. Biomedical Chromatography, 36(7). [Link]
- European Medicines Agency. (2008). Pradaxa, INN- dabigatran etexilate. [Link]

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- Kumar, A. S., et al. (2016). Validation of stability-indicating reverse phase HPLC method for the determination of related substances in dabigatran etexilate. Der Pharma Chemica, 8(1), 396-404. [Link]
- European Medicines Agency. (2023). Dabigatran Etexilate Accord. [Link]
- Sharma, P., & Jain, A. (2020). Quantification of anticoagulants dabigatran, rivaroxaban, and prasugrel by chromatographic and spectrometric techniques. International Journal of Pharmaceutical Sciences and Research, 11(10), 4816-4826. [Link]
- Sah, A. K., et al. (2023). Recent Approaches of “Impurity Profiling in Pharmaceutical Analysis of Dabigatran Etexilate Mesylate”: A Review. International Journal of Pharmaceutical and Phytopharmacological Research, 27(2), 820-829. [Link]
- Jain, R., & Pandey, A. (2018). Method Validation for Stability Indicating Method of Related Subs. Journal of Analytical & Bioanalytical Techniques, 9(2). [Link]

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Sources

- 1. ema.europa.eu [ema.europa.eu]
- 2. ema.europa.eu [ema.europa.eu]
- 3. iajpr.com [iajpr.com]
- 4. QbD Approach Method Development for Estimation of Dabigatran Etexilate along with Its Impurities and Identification of Degradants in Capsule Dosage Form [scirp.org]
- 5. ijppr.humanjournals.com [ijppr.humanjournals.com]
- 6. researchgate.net [researchgate.net]
- 7. chemrj.org [chemrj.org]
- 8. ajrconline.org [ajrconline.org]
- 9. scispace.com [scispace.com]

- 10. researchgate.net [researchgate.net]
- 11. (PDF) Gradient RP-HPLC method for the determination of potential impurities in dabigatran etexilate in bulk drug and capsule formulations [academia.edu]
- 12. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 13. Dabigatran etexilate mesilate European Pharmacopoeia (EP) Reference Standard | Sigma-Aldrich [sigmaaldrich.com]
- 14. Dabigatran Etexilate Mesylate United States Pharmacopeia (USP) Reference Standard (United States Pharmacopeia (USP) Reference Standard) | Sigma-Aldrich [sigmaaldrich.com]
- 15. longdom.org [longdom.org]
- 16. ijbpas.com [ijbpas.com]

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